

AT-0174: A Technical Overview of its Immunomodulatory Effects

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Compound of Interest

Compound Name: AT-0174

Cat. No.: B12377881

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Introduction: **AT-0174** is an orally active, dual inhibitor of indoleamine 2,3-dioxygenase-1 (IDO1) and tryptophan 2,3-dioxygenase-2 (TDO2), enzymes that play a critical role in tumor immune evasion.^{[1][2]} By targeting both enzymes, **AT-0174** aims to restore anti-tumor immunity by modulating the tryptophan catabolism pathway. This technical guide provides an in-depth overview of the immunomodulatory effects of **AT-0174**, detailing its mechanism of action, summarizing key preclinical and clinical data, and outlining experimental protocols.

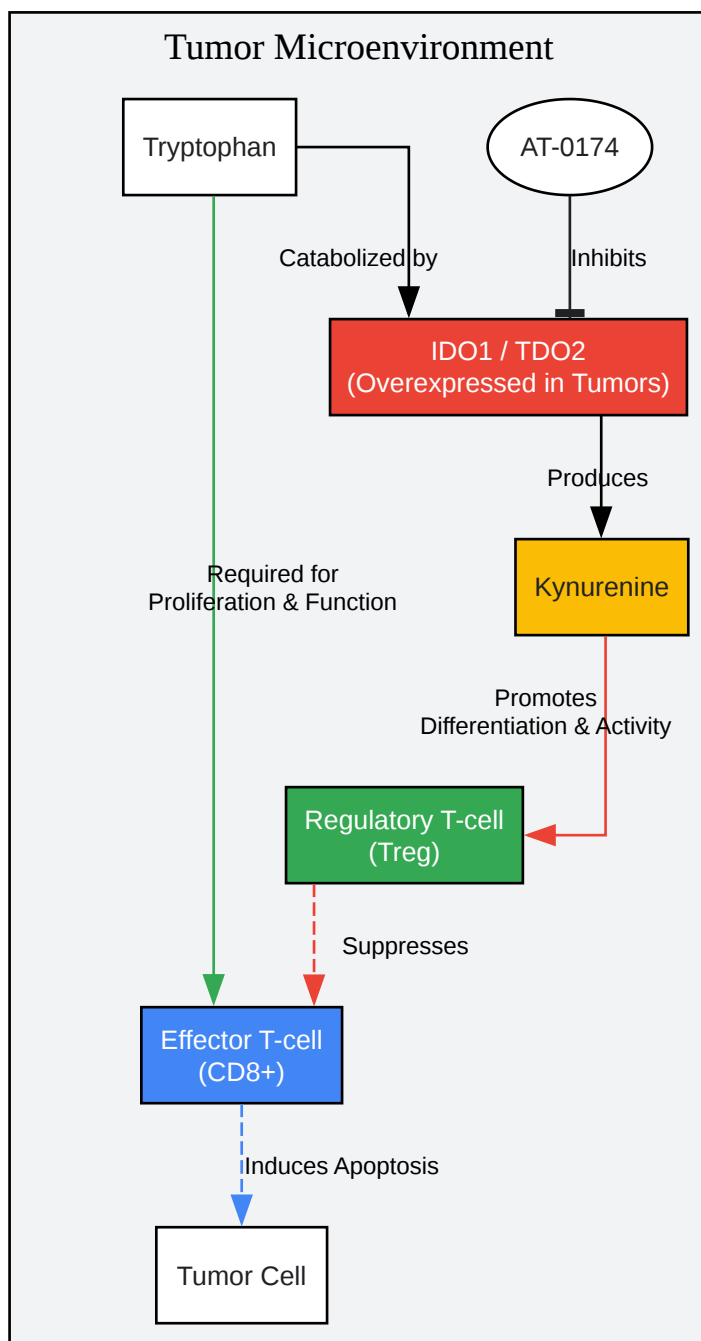
Mechanism of Action: Reversing Immune Suppression

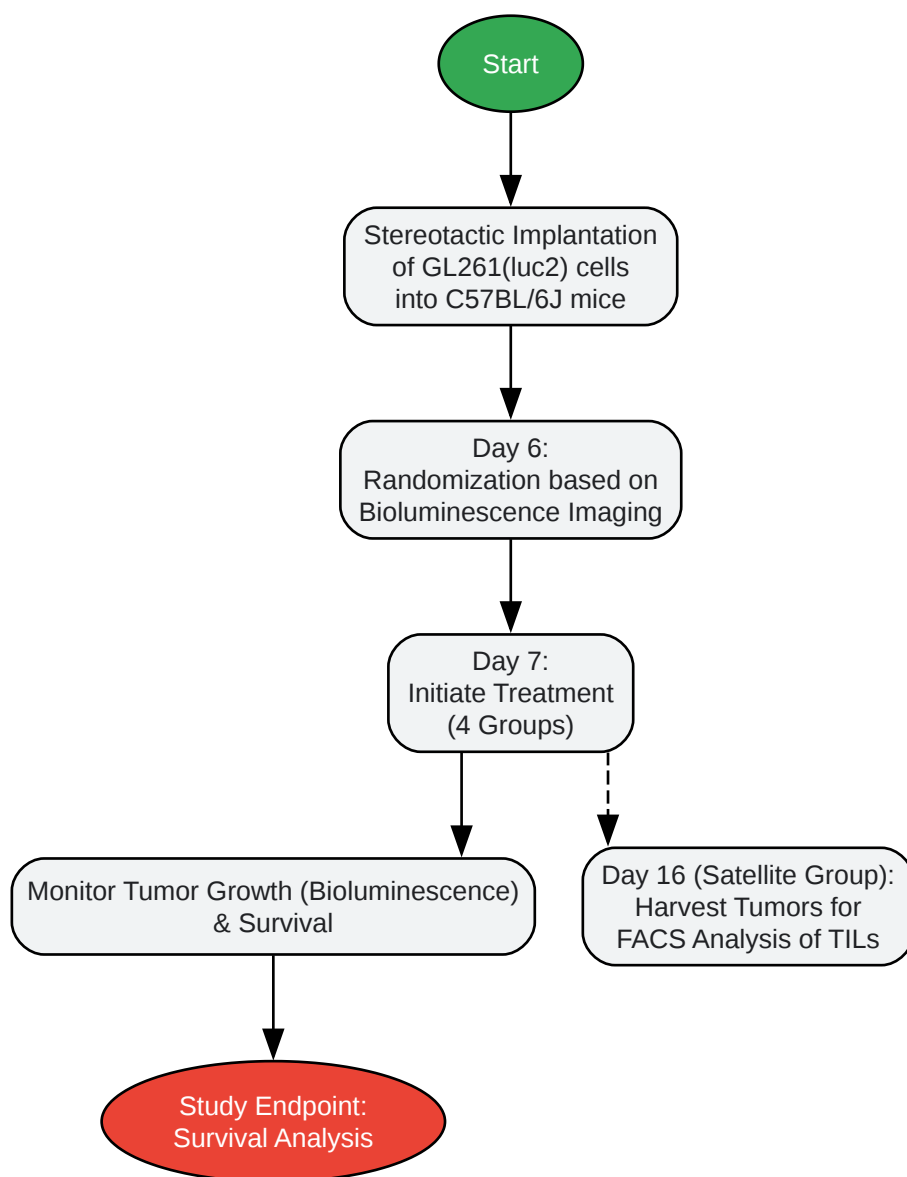
IDO1 and TDO2 are enzymes that catalyze the initial and rate-limiting step in the degradation of the essential amino acid tryptophan into kynurenine.^{[2][3]} In the tumor microenvironment, the overexpression of these enzymes leads to two key immunosuppressive effects:

- **Tryptophan Depletion:** The depletion of tryptophan inhibits the proliferation and function of effector T cells, which are crucial for killing cancer cells.

- Kynurenine Accumulation: The accumulation of kynurenine promotes the differentiation and activity of regulatory T cells (Tregs), which suppress the anti-tumor immune response.[4]

AT-0174, by inhibiting both IDO1 and TDO2, is designed to reverse these immunosuppressive mechanisms. The intended outcome is a restored local concentration of tryptophan and a reduction in kynurenine, thereby enhancing the activity of cytotoxic T lymphocytes and reducing the suppressive influence of Tregs.[4][5]





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